

Technical Support Center: N-Nitroso-Nifedipine Analysis

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Compound of Interest

Compound Name: *N-nitroso-nifedipine*

Cat. No.: *B16188478*

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This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals engaged in the analysis of **N-nitroso-nifedipine**.

Troubleshooting Guides

This section addresses common issues encountered during the analysis of **N-nitroso-nifedipine**, providing systematic approaches to problem-solving.

Issue 1: Low or No Analyte Response

Possible Causes & Solutions

Cause	Troubleshooting Steps
Analyte Instability	N-nitroso-nifedipine is known to be light-sensitive and potentially unstable.[1] Protect samples from light at all stages of preparation and analysis by using amber vials and minimizing exposure. Prepare samples immediately before analysis.
Sample Preparation Issues	Inefficient extraction can lead to low recovery. Optimize the extraction solvent and technique. Ensure the pH of the sample solution is appropriate to maintain the stability of the analyte.
LC-MS/MS System Issues	- No or low signal: Check for leaks in the LC system, ensure proper mobile phase composition and flow rate, and confirm the mass spectrometer is properly tuned and calibrated. - Poor ionization: Optimize the electrospray ionization (ESI) source parameters, such as spray voltage and gas flows. Consider using Atmospheric Pressure Chemical Ionization (APCI) as an alternative.[2]
Incorrect MRM Transitions	Verify the precursor and product ion m/z values for N-nitroso-nifedipine. Infuse a standard (if available) to confirm the transitions and optimize collision energy.

Issue 2: Poor Peak Shape (Tailing, Fronting, or Splitting)

Possible Causes & Solutions

Cause	Troubleshooting Steps
Column Overload	Reduce the injection volume or dilute the sample.
Secondary Interactions	The mobile phase pH can influence peak shape. The addition of a small amount of formic acid can help to protonate the analyte and improve peak shape.[3]
Column Degradation	If the column has been used extensively, it may be degraded. Replace the column and use a guard column to prolong its life.
Incompatible Sample Solvent	The sample solvent should be similar in composition to the initial mobile phase to avoid peak distortion.

Issue 3: High Background Noise or Interferences

Possible Causes & Solutions

Cause	Troubleshooting Steps
Contaminated Mobile Phase	Use high-purity, LC-MS grade solvents and additives. Prepare fresh mobile phase daily.
System Contamination	Flush the entire LC-MS system with a strong solvent mixture (e.g., isopropanol/water) to remove contaminants.
Matrix Effects	The drug product matrix can interfere with ionization. Implement a more rigorous sample clean-up procedure, such as solid-phase extraction (SPE).

Frequently Asked Questions (FAQs)

Q1: What is **N-nitroso-nifedipine** and why is it a concern?

A1: **N-nitroso-nifedipine** is a nitrosamine impurity that can be formed from the drug substance nifedipine.[4] Nitrosamines are a class of compounds that are considered potentially carcinogenic, and their presence in pharmaceutical products is strictly regulated by agencies like the FDA and EMA.[5][6][7]

Q2: How is **N-nitroso-nifedipine** formed?

A2: The primary pathway for the formation of **N-nitroso-nifedipine** is through the photodegradation of nifedipine, particularly under exposure to daylight.[8] It can also theoretically form from the secondary amine in the nifedipine structure in the presence of nitrosating agents.[4]

Q3: Is **N-nitroso-nifedipine** a stable compound?

A3: There is evidence to suggest that **N-nitroso-nifedipine** may not be a stable compound, and multiple attempts to synthesize it under forced conditions have been unsuccessful.[9] This instability is a significant challenge in its analysis and risk assessment. According to EMA guidelines, if repeated synthesis attempts fail, it is likely the impurity either does not exist or poses an extremely low risk.[9]

Q4: What is the acceptable intake (AI) limit for **N-nitroso-nifedipine**?

A4: The U.S. FDA has set a current Acceptable Intake (AI) limit for **N-nitroso-nifedipine** of 1500 ng/day.[10]

Q5: What is the recommended analytical technique for **N-nitroso-nifedipine** analysis?

A5: Due to the need for high sensitivity and selectivity to detect trace levels of nitrosamine impurities, Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) is the recommended analytical technique.[2][11]

Q6: How should I handle samples to prevent the degradation of **N-nitroso-nifedipine**?

A6: Given its light sensitivity, all sample handling and analysis should be performed under light-protected conditions. Use amber glassware and minimize exposure to ambient light. Samples should be prepared fresh and analyzed promptly.

Quantitative Data

The following tables summarize typical analytical method parameters for the analysis of nifedipine and other nitrosamines. Due to the reported challenges in synthesizing and isolating **N-nitroso-nifedipine**, specific validated method data for this analyte is scarce. The data presented for nifedipine can serve as a reference for developing and validating a method for its nitroso-derivative.

Table 1: HPLC Method Parameters for Nifedipine Analysis

Parameter	Method 1[12]	Method 2[13]
Column	ODS	Nucleosil 100, 5 µm, C8
Mobile Phase	Methanol–water–phosphate buffer (pH 3; 0.05 M)–sodium heptanesulfonate 65:35:3:0.13 (v/v/v/w)	40 ml 2-propanol: 60 ml phosphoric acid 0.85%
Flow Rate	0.8 mL/min	0.8 mL/min
Detection	235 nm	237 nm
Linearity Range	3-50 µg/mL	140-260 µg/mL
LOD	0.033 µg/mL	0.143 µg/mL
LOQ	0.100 µg/mL	0.435 µg/mL
Recovery	82.26 - 88.95%	99.7 - 100.27%

Table 2: LC-MS/MS Method Parameters for Nifedipine in Human Plasma

Parameter	Value[14]
Linearity Range	1 - 130 ng/mL
LLOQ	1.01 ng/mL
Mean Recovery	104.1 - 108.7%

Experimental Protocols

Hypothetical LC-MS/MS Method for the Determination of N-Nitroso-Nifedipine in a Drug Product

This protocol is a recommended starting point based on best practices for nitrosamine analysis and should be fully validated.

1. Sample Preparation

- Weigh and transfer a portion of the powdered drug product equivalent to 100 mg of nifedipine into a light-protected 50 mL volumetric flask.
- Add 25 mL of a suitable extraction solvent (e.g., methanol or a mixture of methanol and water).
- Sonicate for 15 minutes to ensure complete dissolution of the analyte.
- Dilute to volume with the extraction solvent and mix well.
- Centrifuge a portion of the solution at 4000 rpm for 10 minutes.
- Filter the supernatant through a 0.22 μ m PTFE syringe filter into an amber HPLC vial.

2. LC-MS/MS Conditions

- LC System: UPLC or HPLC system
- Column: A reversed-phase column such as a C18 or Biphenyl (e.g., 100 x 2.1 mm, 1.8 μ m)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Flow Rate: 0.4 mL/min
- Column Temperature: 40 °C
- Injection Volume: 10 μ L

- Gradient Program:

Time (min)	%B
0.0	10
1.0	10
8.0	90
9.0	90
9.1	10

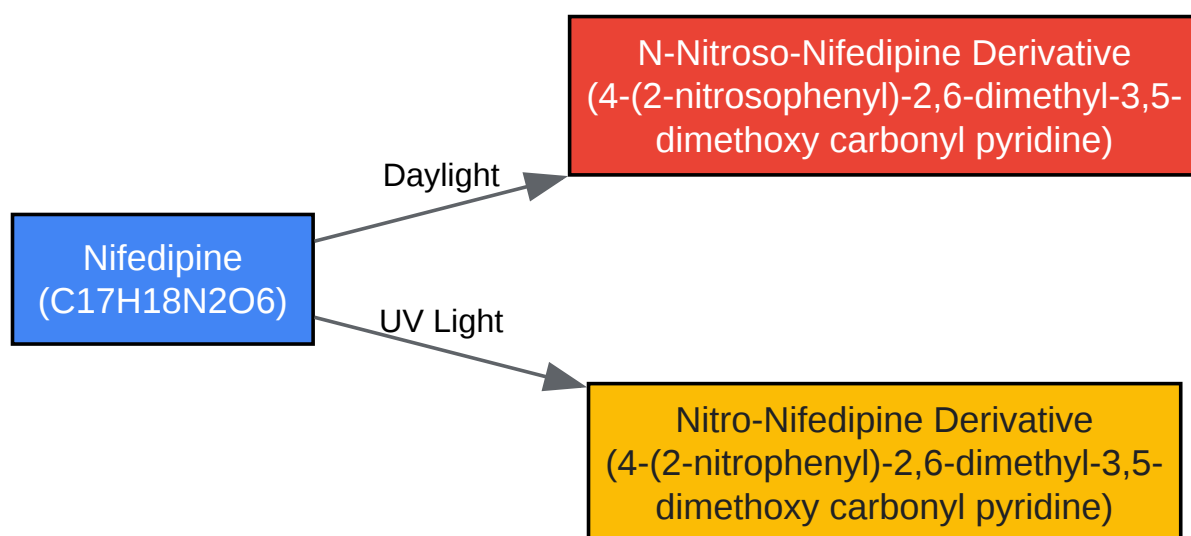
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- Mass Spectrometer: Triple quadrupole mass spectrometer
- Ionization Mode: Positive Electrospray Ionization (ESI+)
- MRM Transition:
 - Precursor Ion (Q1): 376.1 m/z (for $[M+H]^+$ of $C_{17}H_{17}N_3O_7$)
 - Product Ion (Q3): To be determined by infusion of a standard or by in-silico fragmentation prediction. A common loss for nitrosamines is the -NO group (mass 30).
- Source Parameters: Optimize source temperature, gas flows, and spray voltage for maximum signal intensity.

3. Method Validation

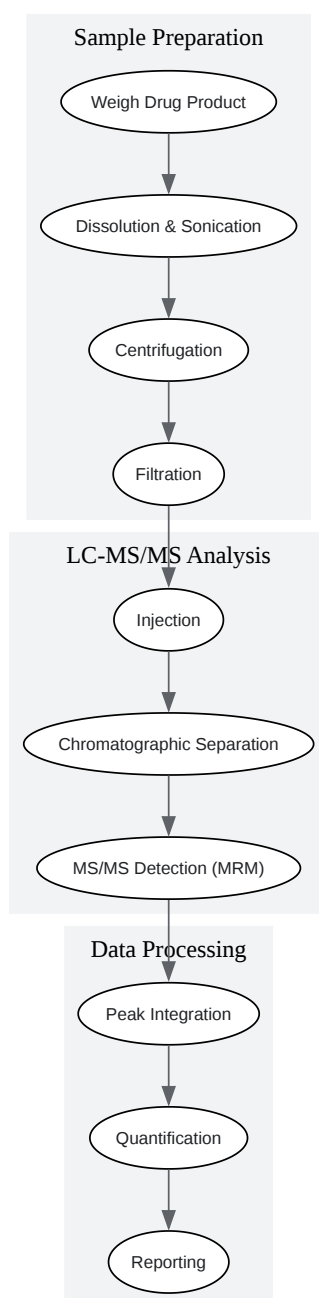
The method should be validated according to ICH guidelines for specificity, linearity, accuracy, precision, limit of detection (LOD), and limit of quantitation (LOQ).

Visualizations



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Caption: Photodegradation pathway of Nifedipine.



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Caption: Experimental workflow for **N-nitroso-nifedipine** analysis.

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